

# physical and chemical properties of trans-4-Isopropylcyclohexanecarboxylic acid

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## Compound of Interest

	<i>trans-4-</i>
Compound Name:	<i>Isopropylcyclohexanecarboxylic</i>
	<i>acid</i>

Cat. No.: B134217

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## An In-depth Technical Guide to trans-4-Isopropylcyclohexanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **trans-4-Isopropylcyclohexanecarboxylic acid**, a key intermediate in pharmaceutical synthesis. This document details its characteristics, experimental protocols for property determination, and its primary applications, with a focus on data relevant to research and development.

## Chemical Identity and Physical Properties

**trans-4-Isopropylcyclohexanecarboxylic acid** is a white crystalline solid at room temperature.<sup>[1][2][3]</sup> It is a derivative of cyclohexane, featuring a carboxylic acid and an isopropyl group in a trans configuration on the cyclohexane ring.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	trans-4-Isopropylcyclohexanecarboxylic acid
CAS Number	7077-05-6[4][5][6]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub> [2][4][5]
Molecular Weight	170.25 g/mol [2][4][5]
Canonical SMILES	CC(C)C1CCC(CC1)C(=O)O
InChI Key	YRQKWRUZZCBSIG-KYZUINATSA-N

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder[1][2][3]
Melting Point	95 °C[3][5]
Boiling Point	263.8 °C at 760 mmHg[3][4][5]
Density	0.996 g/cm <sup>3</sup> [4][5]
pKa (Predicted)	4.91 ± 0.10[5]
Solubility	Slightly soluble in DMSO and Methanol[5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **trans-4-Isopropylcyclohexanecarboxylic acid**.

### Infrared (IR) Spectroscopy

The IR spectrum of **trans-4-Isopropylcyclohexanecarboxylic acid** is consistent with its carboxylic acid functionality. Key characteristic peaks include a broad O-H stretching band in the region of 3300-2500 cm<sup>-1</sup>, a strong C=O stretching band around 1700 cm<sup>-1</sup>, and C-H stretching bands from the cyclohexane and isopropyl groups below 3000 cm<sup>-1</sup>.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While high-resolution experimental spectra are not readily available in the public domain, predicted NMR data can provide insight into the chemical environment of the protons and carbons in the molecule.

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals for the carboxylic acid proton (a broad singlet), the methine proton of the isopropyl group, the methyl protons of the isopropyl group (a doublet), and the protons of the cyclohexane ring.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum should display distinct signals for the carbonyl carbon, the carbons of the isopropyl group, and the carbons of the cyclohexane ring.[\[1\]](#)

## Mass Spectrometry

Mass spectrometry data would confirm the molecular weight of the compound. The fragmentation pattern would likely show losses of the carboxylic acid group and the isopropyl group.

## Experimental Protocols

The following are detailed methodologies for the determination of key physical properties and for the synthesis of **trans-4-Isopropylcyclohexanecarboxylic acid**.

### Melting Point Determination

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- A small amount of the crystalline **trans-4-Isopropylcyclohexanecarboxylic acid** is finely powdered.

- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) near the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

## Boiling Point Determination

### Apparatus:

- Thiele tube or similar heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)

### Procedure:

- A small amount of **trans-4-Isopropylcyclohexanecarboxylic acid** is placed in the small test tube.
- The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
- The test tube assembly is attached to a thermometer and immersed in the heating bath of the Thiele tube.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.

- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Synthesis Protocol: Hydrogenation of 4-Isopropylbenzoic Acid

A common method for the synthesis of 4-isopropylcyclohexanecarboxylic acid (a mixture of cis and trans isomers) is the catalytic hydrogenation of 4-isopropylbenzoic acid.<sup>[7]</sup> The trans isomer can then be separated or the mixture can be isomerized to favor the trans product.

Materials:

- 4-Isopropylbenzoic acid (cumaric acid)
- Platinum oxide ( $\text{PtO}_2$ ) catalyst
- Glacial acetic acid
- Hydrogen gas source
- Filtration apparatus
- Rotary evaporator

Procedure:

- Platinum oxide (500 mg) is suspended in glacial acetic acid (50 ml).<sup>[7]</sup>
- 4-Isopropylbenzoic acid (10 g, 61 mmol) is added to the suspension.<sup>[7]</sup>
- The mixture is subjected to hydrogenation at room temperature under a hydrogen pressure of 5 kg/cm<sup>2</sup> with vigorous stirring for 2 hours.<sup>[7]</sup>
- Upon completion of the reaction, the catalyst is removed by filtration.<sup>[7]</sup>
- The filtrate is concentrated under reduced pressure to yield the crude product, which is a mixture of cis- and **trans-4-isopropylcyclohexanecarboxylic acid**.<sup>[7]</sup>

- The product can be further purified by distillation or crystallization. The trans isomer can be selectively crystallized or the cis isomer can be converted to the more stable trans isomer through epimerization, for example, by heating with a strong base.

## Chemical Reactivity and Applications

### Reactivity

The chemical reactivity of **trans-4-Isopropylcyclohexanecarboxylic acid** is primarily dictated by the carboxylic acid functional group. It undergoes typical reactions of carboxylic acids, including:

- Esterification: Reacts with alcohols in the presence of an acid catalyst to form esters.[\[8\]](#)
- Amide Formation: Reacts with amines to form amides, often requiring activation of the carboxylic acid (e.g., conversion to an acyl chloride).[\[9\]](#)
- Reduction: Can be reduced to the corresponding alcohol (trans-4-isopropylcyclohexylmethanol) using strong reducing agents like lithium aluminum hydride.
- Salt Formation: Reacts with bases to form carboxylate salts.

### Applications in Drug Development

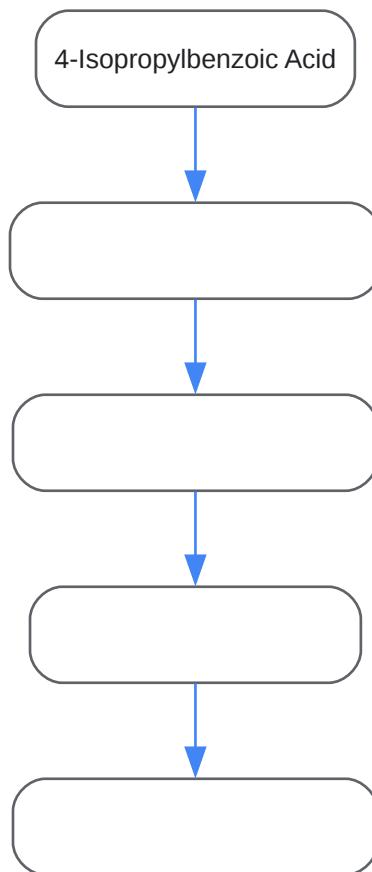
The most significant application of **trans-4-Isopropylcyclohexanecarboxylic acid** is as a key starting material in the synthesis of Nateglinide.[\[2\]](#)[\[10\]](#) Nateglinide is an oral anti-diabetic agent used for the treatment of type 2 diabetes mellitus. The trans-stereochemistry of the isopropyl and carboxylic acid groups is crucial for the pharmacological activity of the final drug molecule.

### Visualizations

#### Chemical Structure

Caption: Chemical structure of **trans-4-Isopropylcyclohexanecarboxylic acid**.

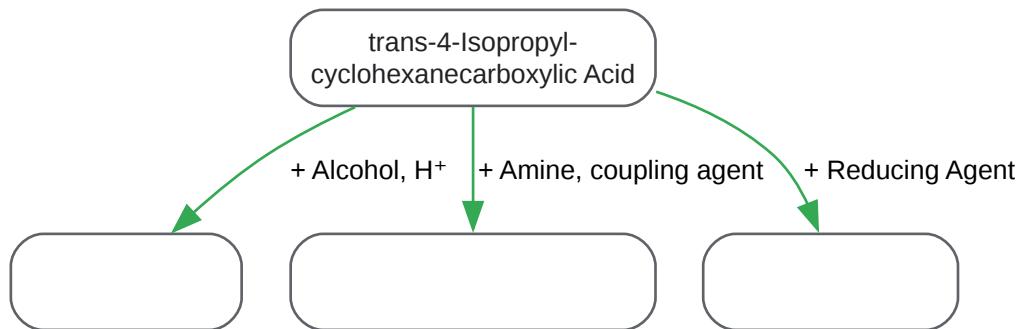
### Synthesis Workflow



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Caption: Simplified workflow for the synthesis of the target compound.

## Key Reactivity Pathways



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